

An In-depth Technical Guide to Intermetallic Compounds in Platinum-Titanium Systems

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Compound of Interest

Compound Name: *Platinum;titanium*

Cat. No.: *B14340875*

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This technical guide provides a comprehensive overview of the intermetallic compounds found in the Platinum-Titanium (Pt-Ti) system. It is intended for researchers, scientists, and drug development professionals, offering detailed information on the phase diagram, crystal structures, thermodynamic properties, experimental protocols for synthesis and characterization, and relevant applications in catalysis and biomedicine.

Platinum-Titanium Phase Diagram and Intermetallic Compounds

The Pt-Ti binary system is characterized by the formation of several stable intermetallic compounds. The phase relationships are complex and have been the subject of revisions over the years. The established intermetallic phases include Pt_3Ti , PtTi , TiPt_3 , and Ti_3Pt , among others. A revised phase diagram focusing on the 30 to 60 at.% platinum range has been a significant area of study.^{[1][2]}

A key feature of the Pt-Ti system is the martensitic transformation of the TiPt phase from a high-temperature B2 structure to a low-temperature B19 structure around 1000°C , which is of interest for high-temperature shape memory applications.^[1] Invariant reactions, such as eutectic and peritectoid reactions, govern the formation of these intermetallic phases at specific temperatures and compositions. For instance, a eutectic reaction between Ti_3Pt and $\beta\text{-TiPt}$ occurs at approximately 35 at.% Pt and $1424 \pm 10^\circ\text{C}$.^[2] Another significant reaction is the peritectoid formation of Ti_4Pt_3 from $\beta\text{-TiPt}$ and Ti_3Pt at $1205 \pm 10^\circ\text{C}$.^[2]

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Crystallographic and Thermodynamic Data

The intermetallic compounds in the Pt-Ti system adopt various crystal structures. The precise lattice parameters can vary depending on the specific composition and heat treatment.

Compound	Crystal Structure	Pearson Symbol	Space Group	Prototype	Lattice Parameter (a) (Å)
Pt ₃ Ti	Cubic (L1 ₂)	cP4	Pm-3m	AuCu ₃	3.898
PtTi	Tetragonal (L1 ₀)	tP4	P4/mmm	AuCu	~4.59 (a), ~3.91 (c)
TiPt ₃	Hexagonal	hP8	P6 ₃ /mmc	Ni ₃ Sn	-
Ti ₃ Pt	Cubic (A15)	cP8	Pm-3n	Cr ₃ Si	~5.02
Pt ₈ Ti	Tetragonal	tI18	I4/mmm	-	

Note: The lattice parameters are approximate values and can vary. Data for some compounds is incomplete in the readily available literature.

Thermodynamic data for the Pt-Ti system is crucial for understanding phase stability and formation. The standard enthalpy of formation (ΔH°_f) provides insight into the energetic favorability of these compounds.

Compound	Standard Enthalpy of Formation (ΔH°_f) (kJ/mol)
PtTi	-159.3 \pm 12.9
Pt ₃ Ti	Data not readily available
TiPt ₃	Data not readily available
Ti ₃ Pt	Data not readily available

Experimental Protocols

Synthesis of Pt-Ti Intermetallic Compounds by Arc Melting

Arc melting is a common technique for synthesizing intermetallic compounds from high-purity elemental precursors.

Methodology:

- **Precursor Preparation:** High-purity platinum (e.g., 99.95%) and titanium (e.g., 99.99%) are weighed in the desired stoichiometric ratios.
- **Chamber Preparation:** The arc melting chamber is evacuated to a high vacuum (e.g., 10^{-5} torr) and then backfilled with a high-purity inert gas, such as argon, to prevent oxidation of the reactive titanium. A titanium getter is often melted first to further purify the atmosphere.
- **Melting:** A non-consumable tungsten electrode is used to strike an arc with the raw materials placed in a water-cooled copper hearth. The high temperature of the arc melts the elements.
- **Homogenization:** To ensure a homogeneous alloy, the resulting button is flipped and re-melted multiple times (typically 3-5 times).
- **Annealing (Optional):** The as-cast alloy can be sealed in a quartz tube under vacuum and annealed at a specific temperature to achieve phase equilibrium and promote ordering.

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Characterization by X-Ray Diffraction (XRD)

XRD is essential for identifying the crystal structure and phase purity of the synthesized Pt-Ti compounds.

Methodology:

- **Sample Preparation:** The bulk alloy is crushed into a fine powder using a mortar and pestle (e.g., agate) to ensure random orientation of the crystallites. The powder is then mounted onto a sample holder.
- **Data Collection:** The XRD pattern is collected using a diffractometer with a Cu K α radiation source ($\lambda = 1.5406 \text{ \AA}$). The scan is typically performed over a 2θ range of 20° to 100° with a step size of 0.02° and a dwell time of 1-2 seconds per step.
- **Phase Identification:** The resulting diffraction pattern is analyzed by comparing the peak positions and intensities to standard diffraction patterns from databases such as the International Centre for Diffraction Data (ICDD).
- **Lattice Parameter Refinement:** For precise determination of lattice parameters, Rietveld refinement of the diffraction data can be performed.

Applications in Catalysis

Pt-Ti intermetallic compounds have shown significant promise as catalysts, particularly in hydrogenation reactions. The formation of intermetallic structures can modify the electronic properties of platinum, leading to enhanced catalytic activity and selectivity.

Hydrogenation of Alkenes

The hydrogenation of alkenes on platinum-based catalysts is a fundamental reaction in organic chemistry. The Horiuti-Polanyi mechanism is a widely accepted model for this process on metal surfaces. In the context of Pt-Ti intermetallics, the presence of titanium can influence the adsorption energies of the reactants and intermediates.

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Biomedical Applications

Titanium and its alloys are widely used in biomedical implants due to their excellent biocompatibility, corrosion resistance, and mechanical properties.[3] While pure titanium and alloys like Ti-6Al-4V are common, the inclusion of platinum can further enhance corrosion resistance. However, the cellular response to Pt-Ti intermetallic compounds is an area of ongoing research. The interaction of implant surfaces with biological systems is initially mediated by the adsorption of proteins, which then influences cellular attachment and signaling.

Cellular Adhesion on Titanium-based Surfaces

The adhesion of cells, such as osteoblasts, to a titanium implant surface is a critical step in osseointegration. This process is primarily mediated by transmembrane proteins called integrins, which bind to extracellular matrix (ECM) proteins adsorbed onto the implant surface. This binding initiates a cascade of intracellular signaling events.

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While the general mechanism of cell adhesion to titanium is well-studied, the specific influence of Pt-Ti intermetallic phases on the adsorption of ECM proteins and subsequent integrin-mediated signaling requires further investigation to fully understand their biocompatibility. Some studies suggest that while platinum can increase corrosion resistance, it may also shield the beneficial properties of titanium, potentially decreasing bone formation.[4] Therefore, the specific composition and surface characteristics of Pt-Ti intermetallic implants are critical factors in determining their in-vivo performance.

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